

Moisture sensitivity and handling of 1-(Methoxymethyl)-4-(trifluoromethyl)benzene

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Compound of Interest

Compound Name:	1-(Methoxymethyl)-4-(trifluoromethyl)benzene
Cat. No.:	B125689

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Technical Support Center: 1-(Methoxymethyl)-4-(trifluoromethyl)benzene

For Researchers, Scientists, and Drug Development Professionals

This technical support center provides essential information, troubleshooting guides, and frequently asked questions regarding the handling, storage, and use of **1-(Methoxymethyl)-4-(trifluoromethyl)benzene** (CAS No. 155820-05-6).

Compound Information

Physical and Chemical Properties

While specific experimentally determined physical properties for **1-(Methoxymethyl)-4-(trifluoromethyl)benzene** are not readily available in the searched literature, the following table summarizes its basic chemical data.

Property	Value	Source
CAS Number	155820-05-6	[1] [2] [3]
Molecular Formula	C ₉ H ₉ F ₃ O	[1] [2] [3]
Molecular Weight	190.16 g/mol	[4]
Appearance	Liquid	
Storage Temperature	Room Temperature (Sealed and Dry)	[4]

Safety Information

1-(Methoxymethyl)-4-(trifluoromethyl)benzene is a chemical that requires careful handling due to its hazardous properties.

Hazard Statement	Code	Description
Highly flammable liquid and vapor	H225	The substance is a highly flammable liquid and its vapor can easily ignite.
Causes skin irritation	H315	Contact with skin may cause irritation.
Causes serious eye irritation	H319	Contact with eyes may cause serious irritation.

GHS Pictograms:



Frequently Asked Questions (FAQs)

Q1: What is the primary sensitivity of **1-(Methoxymethyl)-4-(trifluoromethyl)benzene** I should be aware of during my experiments?

A1: The primary sensitivity of this compound is towards moisture, particularly under acidic conditions. The methoxymethyl (MOM) ether group is susceptible to acid-catalyzed hydrolysis. [5][6]

Q2: How should I properly store this compound to ensure its stability?

A2: To ensure stability, **1-(Methoxymethyl)-4-(trifluoromethyl)benzene** should be stored in a tightly sealed container in a dry environment at room temperature.[4] It is crucial to protect it from moisture and incompatible materials.

Q3: What are the expected decomposition products if the compound is exposed to moisture?

A3: Upon hydrolysis, which is accelerated by acids, the methoxymethyl ether will likely decompose to 4-(trifluoromethyl)benzyl alcohol, formaldehyde, and methanol.

Q4: Is this compound compatible with strong bases?

A4: Generally, methoxymethyl ethers are stable to a variety of bases and nucleophilic reagents. [5][6]

Q5: What are the main safety precautions I should take when handling this chemical?

A5: Due to its flammability and irritant properties, you should handle this compound in a well-ventilated area, away from ignition sources, and wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.

Troubleshooting Guide

This guide addresses common issues that may arise during the use of **1-(Methoxymethyl)-4-(trifluoromethyl)benzene** in chemical reactions.

Issue 1: Low or No Yield of the Desired Product

Possible Cause	Troubleshooting Step
Decomposition of the starting material due to moisture.	Ensure all glassware is oven-dried or flame-dried before use. Use anhydrous solvents and perform the reaction under an inert atmosphere (e.g., nitrogen or argon).
Accidental cleavage of the methoxymethyl group by acidic reagents or conditions.	If your reaction involves Lewis or Brønsted acids, consider performing the reaction at a lower temperature to minimize decomposition. Alternatively, a less acidic reagent or a different synthetic route may be necessary. ^[7]
Incompatibility with other reagents.	Review the compatibility of all reagents in your reaction. While MOM ethers are generally robust, unforeseen side reactions can occur.

Issue 2: Presence of Unexpected Byproducts

Possible Cause	Troubleshooting Step
Hydrolysis of the methoxymethyl ether.	The presence of 4-(trifluoromethyl)benzyl alcohol in your reaction mixture is a strong indicator of hydrolysis. Re-evaluate your reaction setup for sources of moisture or acid contamination.
Side reactions involving the trifluoromethyl group.	While generally stable, the trifluoromethyl group can undergo reactions under specific conditions. Analyze byproducts carefully to understand potential side reactions.

Issue 3: Inconsistent Reaction Outcomes

Possible Cause	Troubleshooting Step
Variability in the quality of the starting material.	Ensure the purity of your 1-(Methoxymethyl)-4-(trifluoromethyl)benzene. Impurities can interfere with the reaction.
Inconsistent reaction conditions.	Carefully control reaction parameters such as temperature, reaction time, and the rate of reagent addition.

Experimental Protocols & Methodologies

General Handling Protocol for Moisture-Sensitive Reagents

This protocol outlines the general procedure for handling a moisture-sensitive compound like **1-(Methoxymethyl)-4-(trifluoromethyl)benzene**.

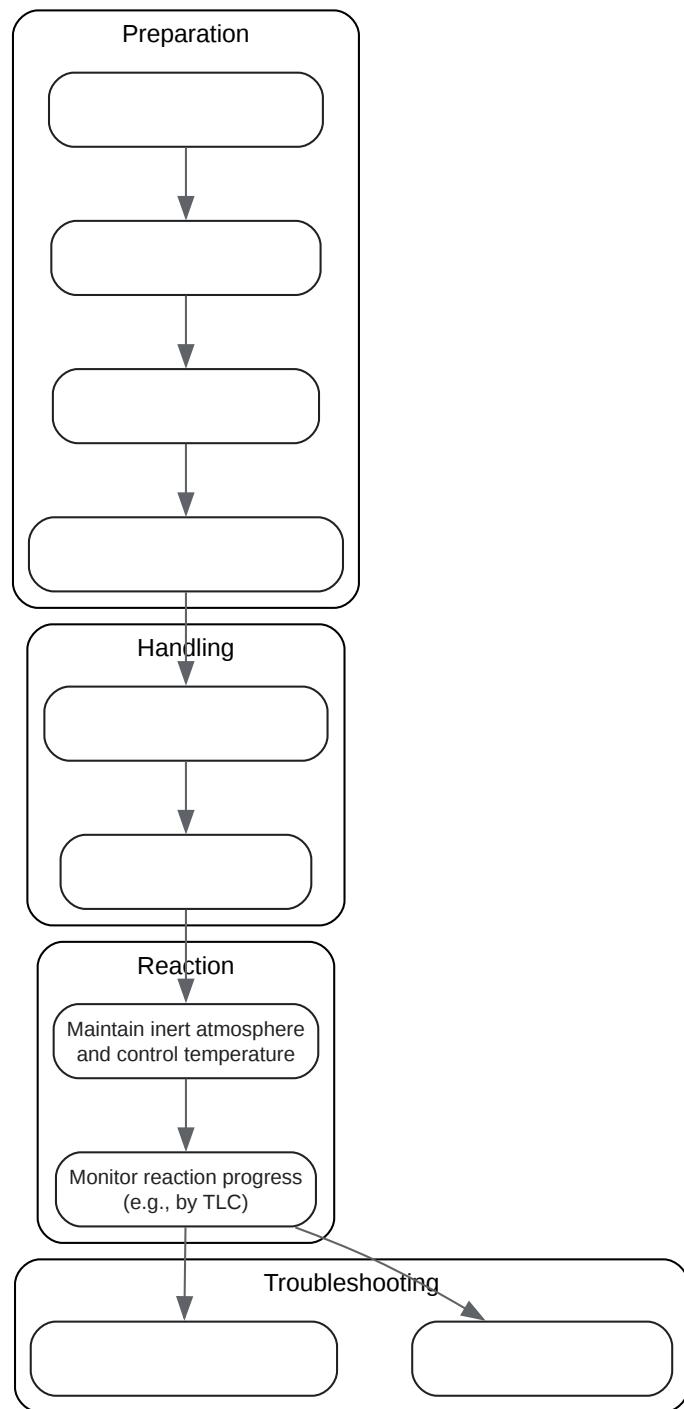
- Preparation:
 - Ensure all glassware is thoroughly dried in an oven (e.g., at 120 °C for at least 4 hours) and allowed to cool in a desiccator over a drying agent.
 - Assemble the glassware under a stream of dry inert gas (nitrogen or argon).
 - Use septa and needles for the transfer of the reagent and solvents.
- Reagent Transfer:
 - Use a dry, gas-tight syringe to withdraw the required amount of **1-(Methoxymethyl)-4-(trifluoromethyl)benzene** from the supplier's bottle.
 - The bottle should be sealed with a septum and under a positive pressure of inert gas.
 - Transfer the reagent to the reaction flask through a septum.
- Reaction Execution:

- Maintain a positive pressure of inert gas throughout the reaction.
- Use anhydrous solvents, preferably freshly distilled from an appropriate drying agent.

Visualizations

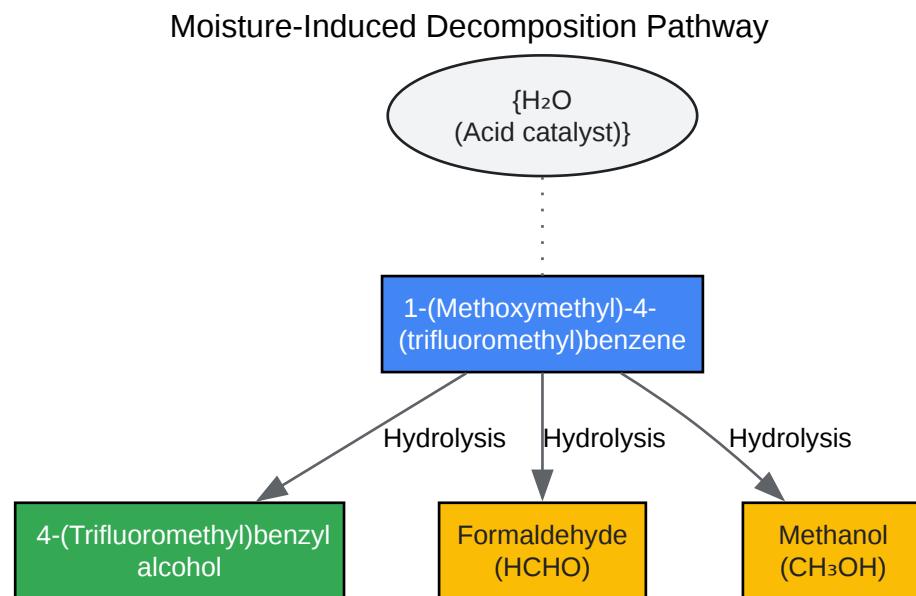
Logical Workflow for Handling and Use

Workflow for Handling 1-(Methoxymethyl)-4-(trifluoromethyl)benzene

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Caption: A logical workflow for the safe handling and use of the compound.

Potential Decomposition Pathway



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Caption: Potential hydrolysis pathway in the presence of moisture and acid.

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